

Application Notes and Protocols: Preparation of SB 206553 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: SB 206553 hydrochloride

Cat. No.: B1680796

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SB 206553 hydrochloride is a potent and selective antagonist of the serotonin 5-HT_{2B} and 5-HT_{2C} receptors.^[1] It is also described as a 5-HT_{2C} inverse agonist.^{[2][3]} With over 80-fold selectivity for these receptors compared to other 5-HT receptor subtypes, it is a valuable tool for investigating the physiological and pathological roles of the 5-HT_{2C} and 5-HT_{2B} receptors. In preclinical studies, SB 206553 has demonstrated anxiolytic-like properties.^{[1][4]} It has also been identified as a positive allosteric modulator of $\alpha 7$ nicotinic acetylcholine receptors.^[1]

These application notes provide a detailed protocol for the preparation of a stock solution of **SB 206553 hydrochloride** for use in in vitro and in vivo research settings.

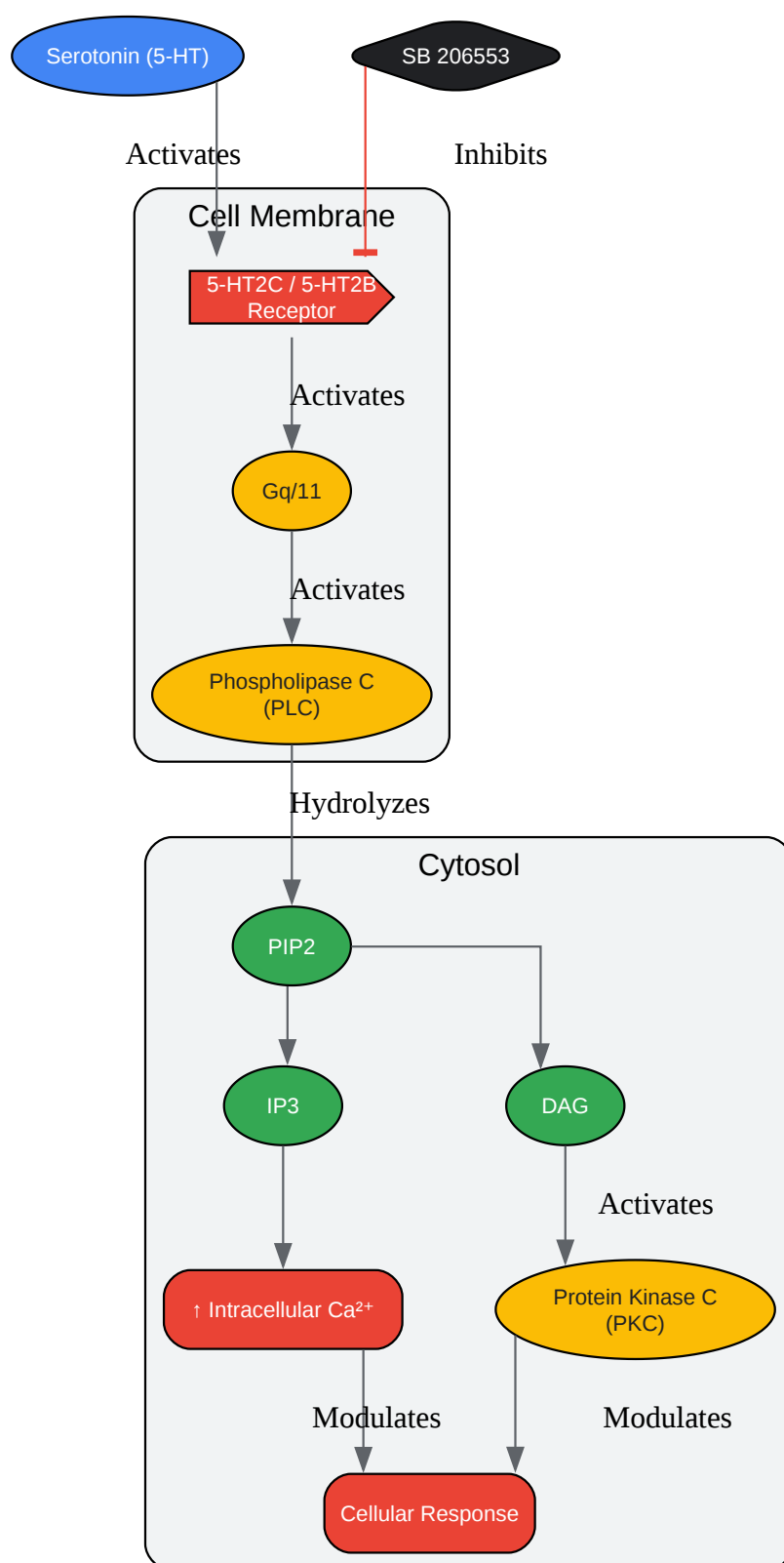
Chemical and Physical Properties

A summary of the key properties of **SB 206553 hydrochloride** is presented below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	References
Molecular Formula	C ₁₇ H ₁₆ N ₄ O · HCl	
Molecular Weight	328.8 g/mol	
CAS Number	1197334-04-5	[3][4]
Appearance	Light yellow to yellow solid	[4]
Purity	≥98%	
Solubility	Soluble in DMSO	[2][3]
Storage (Powder)	Desiccate at room temperature or -20°C	[3]

Signaling Pathway of SB 206553 Target Receptors

SB 206553 primarily acts on the 5-HT_{2C} and 5-HT_{2B} receptors, which are G-protein coupled receptors (GPCRs) that couple to Gq/11. Activation of these receptors by serotonin (5-HT) leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). This cascade ultimately leads to an increase in intracellular calcium and activation of Protein Kinase C (PKC), modulating various cellular responses. SB 206553 blocks these downstream effects by acting as an antagonist/inverse agonist at these receptors.



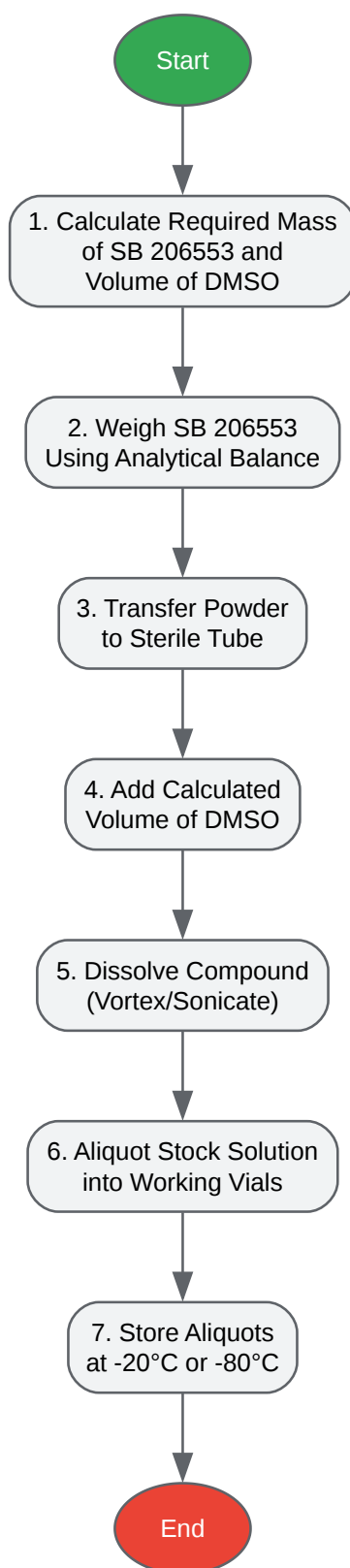
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Caption: Signaling pathway of 5-HT_{2C}/2B receptors inhibited by SB 206553.

Experimental Protocols

- **SB 206553 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous/low-moisture
- Analytical balance
- Spatula
- Appropriate personal protective equipment (PPE): safety glasses, gloves, lab coat
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath/sonicator

The following diagram outlines the general workflow for preparing the **SB 206553 hydrochloride** stock solution.



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Caption: Workflow for preparing **SB 206553 hydrochloride** stock solution.

This protocol provides instructions for preparing a 10 mM stock solution, a common starting concentration for many in vitro assays. Adjust calculations as needed for different desired concentrations.

Safety Precaution: Always handle chemical reagents in a well-ventilated area while wearing appropriate PPE. Review the Safety Data Sheet (SDS) for **SB 206553 hydrochloride** before use.

- Calculation:
 - The molecular weight (MW) of **SB 206553 hydrochloride** is 328.8 g/mol .
 - To prepare a 10 mM (0.010 mol/L) stock solution, you need to calculate the mass of the compound required for a specific volume of DMSO.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{MW (g/mol)}$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times (328.8 \text{ g/mol} / 1000 \text{ mg/g}) = 3.288 \text{ mg}$.
- Weighing the Compound:
 - Place a sterile microcentrifuge tube or vial on the analytical balance and tare it.
 - Carefully weigh out the calculated mass (e.g., 3.288 mg) of **SB 206553 hydrochloride** powder and add it to the tube.
- Dissolving the Compound:
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the powder. It is crucial to use anhydrous DMSO as the compound's solubility can be affected by moisture.[2]
 - Close the tube tightly and vortex thoroughly for 1-2 minutes.
 - To ensure complete dissolution, sonicate the solution in an ultrasonic water bath for 5-10 minutes.[2][3] Some protocols may suggest gentle warming to 60°C to aid dissolution.[4]

- Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Storage and Handling:
 - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile tubes.^{[2][4]} This prevents degradation from repeated freeze-thaw cycles.
 - Store the aliquots protected from light.
 - For short-term storage, keep the solution at -20°C for up to one month.^{[2][4]}
 - For long-term storage, store at -80°C for up to six months or longer.^{[2][3][4]}

Solubility and Stock Concentration Data

SB 206553 hydrochloride is readily soluble in DMSO, but reported maximum concentrations vary across suppliers. The following table summarizes solubility data and provides calculated solvent volumes for preparing common stock concentrations.

Solvent	Maximum Reported Concentration	References
DMSO	25 mg/mL to 100 mg/mL (approx. 76 mM to 304 mM)	^{[2][3]}

Reconstitution Table for **SB 206553 Hydrochloride** (MW: 328.8)

Mass of Compound	Volume of DMSO for 1 mM Stock	Volume of DMSO for 5 mM Stock	Volume of DMSO for 10 mM Stock	Volume of DMSO for 50 mM Stock
1 mg	3.04 mL	0.61 mL	0.30 mL	0.06 mL
5 mg	15.21 mL	3.04 mL	1.52 mL	0.30 mL
10 mg	30.41 mL	6.08 mL	3.04 mL	0.61 mL

Note: The provided technical data is for guidance. For batch-specific molecular weights, refer to the Certificate of Analysis provided by the supplier, as this may slightly alter the required solvent volumes.

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